

An In-depth Technical Guide to the Synthesis and Characterization of Urapidil-d4

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Compound of Interest

Compound Name: Urapidil-d4

Cat. No.: B15615290

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This technical guide provides a comprehensive overview of the synthesis and characterization of **Urapidil-d4**, a deuterated analog of the antihypertensive drug Urapidil. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. **Urapidil-d4** is a valuable tool in pharmacokinetic studies and as an internal standard for analytical purposes.

Physicochemical Properties and Characterization Data

Urapidil-d4 shares similar physicochemical properties with its non-deuterated counterpart, with the key difference being its increased molecular weight due to the incorporation of four deuterium atoms. The most common positions for deuteration are on the piperazine ring, as this can minimize kinetic isotope effects on the metabolic pathways of the drug.

Table 1: Physicochemical Properties of **Urapidil-d4**

Property	Value	Reference
Chemical Name	6-((3-(4-(2-Methoxyphenyl)piperazin-1-yl)-2,2,6,6-d4)propyl)amino)-1,3-dimethylpyrimidine-2,4(1H,3H)-dione	[1]
CAS Number	1795122-12-1	[1]
Molecular Formula	C ₂₀ H ₂₅ D ₄ N ₅ O ₃	[1][2]
Molecular Weight	391.50 g/mol	[1]
Appearance	White to off-white solid	[3]
Purity (by HPLC)	>95% to >98%	[1][4]
Storage Conditions	-20°C for long-term storage	[3][4]

Table 2: Mass Spectrometry Data for Urapidil and **Urapidil-d4**

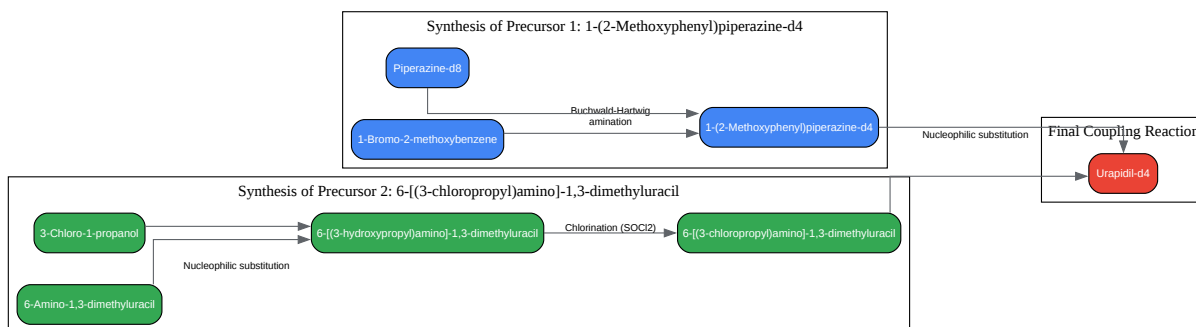
Compound	Precursor Ion (m/z)	Product Ion (m/z)	Analytical Method
Urapidil	388	205	LC-MS/MS
Urapidil-d4	392	205	LC-MS/MS

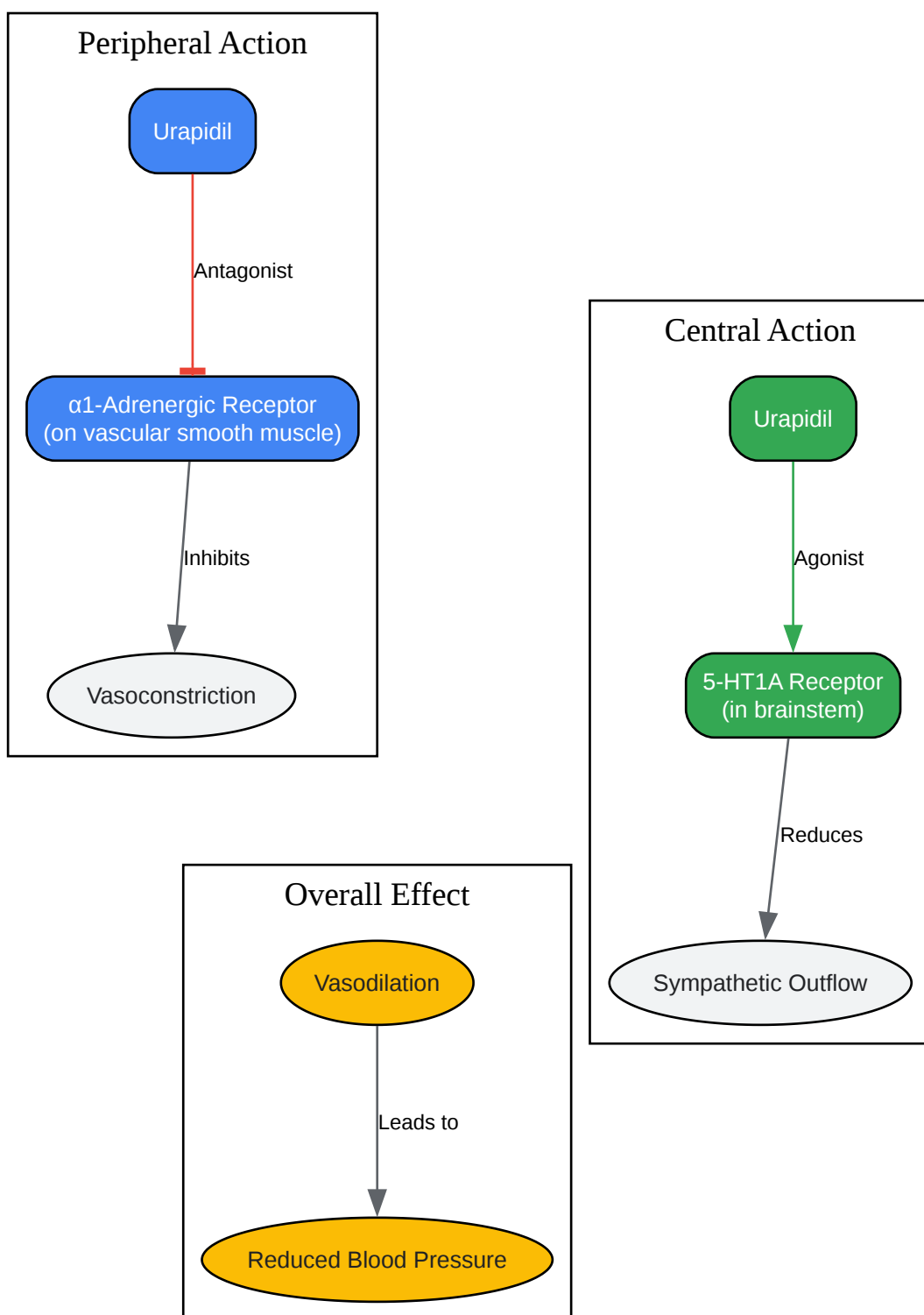
Synthesis of Urapidil-d4

The synthesis of **Urapidil-d4** can be achieved by adapting established methods for the synthesis of Urapidil.[5][6] The general strategy involves the coupling of two key intermediates: a deuterated 1-(2-methoxyphenyl)piperazine and 6-[(3-chloropropyl)amino]-1,3-dimethyluracil.

Proposed Synthesis Workflow

The following diagram illustrates a plausible synthetic route for **Urapidil-d4**. This proposed pathway is based on the known synthesis of Urapidil and general principles of organic synthesis for introducing deuterium labels.





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